

# Safety and handling of Methyl 2-acetamido-3-nitrobenzoate

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## Compound of Interest

**Compound Name:** Methyl 2-acetamido-3-nitrobenzoate

**Cat. No.:** B181345

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An In-depth Technical Guide to the Safe Handling of **Methyl 2-acetamido-3-nitrobenzoate**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Methyl 2-acetamido-3-nitrobenzoate** is a key chemical intermediate with significant applications in organic synthesis and pharmaceutical development. Its handling requires a comprehensive understanding of its chemical properties and potential hazards to ensure the safety of laboratory personnel and the integrity of research outcomes. This guide provides a detailed technical overview of the safety and handling protocols for **Methyl 2-acetamido-3-nitrobenzoate**, grounded in authoritative safety data and established laboratory practices. It covers hazard identification, risk mitigation strategies, emergency procedures, and proper disposal, offering a self-validating system for safe laboratory operations.

## Chemical & Physical Properties

A thorough understanding of a compound's physical and chemical properties is foundational to its safe handling. These properties dictate storage conditions, appropriate personal protective equipment (PPE), and potential incompatibilities.

Property	Value	Source
Molecular Formula	C9H9NO4	<a href="#">[1]</a>
Molecular Weight	195.17 g/mol	<a href="#">[1]</a>
Appearance	Light yellow solid	<a href="#">[1]</a>
Melting Point	62 - 65 °C (143.6 - 149 °F)	<a href="#">[1]</a>
Boiling Point	No information available	<a href="#">[1]</a>
Solubility	No information available	<a href="#">[1]</a>
Stability	Stable under normal conditions	<a href="#">[1]</a>

The solid nature of this compound at room temperature indicates that dust generation is a potential route of exposure that must be managed.[\[2\]](#) Its stability under normal conditions suggests that it does not pose a risk of spontaneous hazardous polymerization.[\[1\]](#)

## Hazard Identification and Risk Assessment

**Methyl 2-acetamido-3-nitrobenzoate** is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) as Acute toxicity, Oral (Category 4).[\[2\]](#) The primary hazard statement is H302: Harmful if swallowed.[\[2\]](#)

Routes of Exposure and Symptoms:

- Ingestion: Harmful if swallowed.[\[2\]](#) May cause discomfort, and medical attention should be sought.[\[2\]](#)
- Inhalation: May cause irritation to the lungs and respiratory system.[\[2\]](#)
- Skin Contact: May result in inflammation, characterized by itching, scaling, reddening, or blistering.[\[2\]](#)
- Eye Contact: Can cause redness, pain, or severe eye damage.[\[2\]](#)

A thorough risk assessment should be conducted before any procedure involving this compound. This involves evaluating the quantities being used, the potential for dust or aerosol

generation, and the duration of exposure.

## Engineering Controls and Personal Protection

A hierarchy of controls should be implemented to minimize exposure.

### Engineering Controls

The primary method for controlling exposure should be through engineering solutions.

- Ventilation: Use only with adequate ventilation.[\[2\]](#) A chemical fume hood is recommended for all procedures that may generate dust or aerosols.
- Containment: For larger scale operations, consider the use of glove boxes or other enclosed systems.
- Eyewash Stations and Safety Showers: Facilities storing or utilizing this material should be equipped with an eyewash fountain and a safety shower.[\[2\]](#)

### Personal Protective Equipment (PPE)

When engineering controls are not sufficient to eliminate exposure, appropriate PPE must be worn.

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[\[1\]](#) Chemically resistant gloves should be inspected before each use.
- Respiratory Protection: If dust is generated and engineering controls are inadequate, a NIOSH-approved respirator with a particle filter is recommended.[\[1\]](#)

Caption: Hierarchy of controls for managing chemical exposure.

## Safe Handling and Storage Protocols

Adherence to strict handling and storage procedures is critical for safety.

## Handling

- Avoid contact with skin, eyes, and personal clothing.[2]
- Wash hands thoroughly after handling.[2]
- Avoid breathing fumes or dust.[2]
- Minimize dust generation and accumulation.[2]
- Keep away from sources of ignition.[2]
- Do not eat, drink, or smoke when using this product.[2]
- Open and handle the container with care.[2]

## Storage

- Store in a tightly-closed container when not in use.[2]
- Store in a cool, dry, well-ventilated area.[2]
- Keep away from incompatible substances, such as strong oxidizing agents.[2]

## Emergency Procedures

In the event of an accidental release or exposure, prompt and appropriate action is crucial.

## First-Aid Measures

- General Advice: Immediately remove any contaminated clothing. Consult a physician and show them the Safety Data Sheet.[2]
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Obtain medical aid.[2]
- Skin Contact: Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Obtain medical aid immediately.[2]

- Eye Contact: Immediately flush open eyes with running water for at least 15 minutes. Obtain medical aid immediately.[2]
- Ingestion: If swallowed, call a poison center or doctor if you feel unwell. Rinse mouth. Do NOT induce vomiting without medical advice.[2]

## Accidental Release Measures

- Personal Precautions: Wear protective equipment and keep unprotected personnel away. Ensure adequate ventilation. Remove all sources of ignition.[2]
- Environmental Precautions: Do not let the product enter drains, other waterways, or soil.[2]
- Methods for Containment and Cleaning Up: Prevent further leak or spill if safe to do so. Vacuum, sweep up, or absorb with inert material and place it into a suitable disposal container. Consult local regulations for disposal.[2]

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## Sources

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